3-Iodo-2-hydroxy-4-methoxybenzaldehyde: Structural Profile & Synthetic Utility

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Compound of Interest

Compound Name:	*2-Hydroxy-3-iodo-4-methoxybenzaldehyde*
CAS No.:	*155560-24-0*
Cat. No.:	*B3243258*

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Executive Summary

3-Iodo-2-hydroxy-4-methoxybenzaldehyde (CAS: 155560-24-0) is a highly functionalized aromatic aldehyde used primarily as a scaffold for constructing fused heterocyclic systems, including benzofurans, coumarins, and benzoxepines. Its structural uniqueness lies in the regioselective placement of the iodine atom at the C3 position—sandwiched between a phenolic hydroxyl group (C2) and a methoxy group (C4). This "crowded" halogenation pattern imparts specific electronic and steric properties, making it a preferred substrate for transition-metal-catalyzed C–H activation and cross-coupling reactions.

Chemical Identity Table

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Property	Data
IUPAC Name	3-Iodo-2-hydroxy-4-methoxybenzaldehyde
CAS Number	155560-24-0
Molecular Formula	$C_8H_7IO_3$
Molecular Weight	278.04 g/mol
Appearance	White to off-white solid
Melting Point	167–174 °C (varies by purity/polymorph)
Solubility	Soluble in DMSO, DMF, Chloroform; sparingly soluble in water

Structural Characterization & Spectroscopy

Accurate identification of the 3-iodo isomer (vs. the 5-iodo isomer) is critical, as direct iodination can yield mixtures. The definitive structural proof lies in the

H NMR coupling constants.

NMR Diagnostic Criteria

The distinction between the 3-iodo and 5-iodo isomers rests on the relationship between the remaining aromatic protons.

- Target (3-Iodo isomer): The protons at C5 and C6 are ortho to each other.
  - Signal: Two doublets with a coupling constant (

) of ~8.5–9.0 Hz.
- Impurity (5-Iodo isomer): The protons at C3 and C6 are para to each other.
  - Signal: Two singlets (or very small meta-coupling,

    Hz).

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Experimental

H NMR Data (600 MHz, $CDCl_3$):

- 12.17 (s, 1H): Chelated phenolic –OH (intramolecular H-bond to aldehyde).
- 9.63 (s, 1H): Aldehyde –CHO.
- 7.53 (d,

  Hz, 1H): Aromatic H6 (deshielded by aldehyde).
- 6.56 (d,

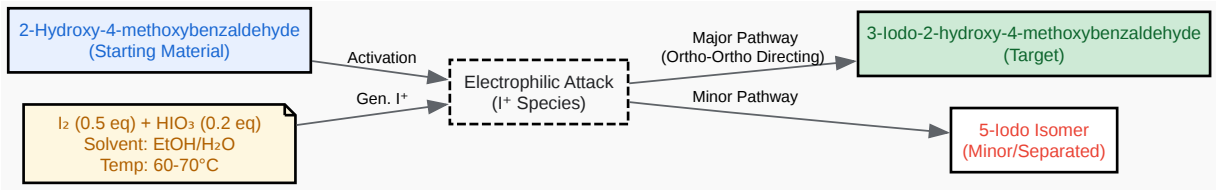
  Hz, 1H): Aromatic H5 (shielded by ortho-methoxy).

Synthesis Protocol

The synthesis utilizes an oxidative iodination strategy. While electrophilic aromatic substitution on 2-hydroxy-4-methoxybenzaldehyde could theoretically favor the less hindered C5 position, the use of periodic acid (H_5IO_6) or iodic acid (HIO_3) as an oxidant with iodine drives the reaction efficiently, often allowing for the isolation of the C3-iodo isomer in high yields (up to 88%).

Reaction Mechanism & Pathway

The hydroxyl group at C2 and methoxy group at C4 strongly activate the ring. The C3 position, though sterically crowded, is electronically activated by both groups (ortho to both).



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Figure 1: Oxidative iodination pathway. The reaction utilizes an oxidant to regenerate electrophilic iodine, increasing atom economy.

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Step-by-Step Protocol

- Reagent Preparation: Dissolve 2-hydroxy-4-methoxybenzaldehyde (1.0 equiv) in Ethanol (approx. 5–7 mL per mmol).
- Iodination: Add molecular Iodine (I_2) (0.5–1.0 equiv) followed by Periodic Acid (H_5IO_6) or Iodic Acid (HIO_3) (0.2–0.5 equiv) dissolved in a minimum amount of water.
  - Note: The oxidant regenerates I_2 from iodide (I^-), driving the reaction to completion.
- Reaction: Heat the mixture to 60–70°C for 2–4 hours. Monitor by TLC (Mobile phase: Hexanes/Ethyl Acetate 4:1). The solution typically turns dark yellow/brown.
- Quenching: Cool to room temperature. Pour the mixture into ice-cold water containing Sodium Thiosulfate ($Na_2S_2O_3$).
  - Purpose: This reduces unreacted iodine, turning the solution from brown to pale yellow/white.
- Isolation: A precipitate should form. Filter the solid.
  - Purification: If a mixture of isomers is present, recrystallize from Ethanol or perform flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes). The 3-iodo isomer typically elutes after the starting material but before the 5-iodo isomer (polarity dependent).
- Yield: Typical isolated yields range from 65% to 88%.

Applications in Drug Discovery

The 3-iodo moiety serves as a "handle" for further functionalization, particularly in constructing fused ring systems found in bioactive natural products.

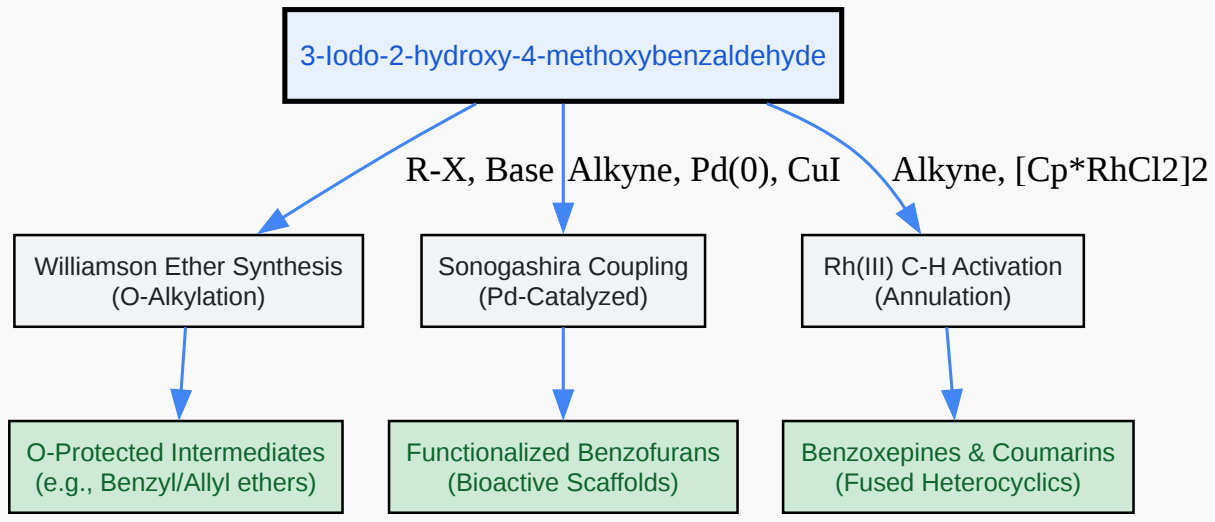
Key Transformations

- Coumarin Synthesis (Pechmann/Knoevenagel):
  - Reaction with active methylenes (e.g., diethyl malonate) yields 8-iodo-7-methoxycoumarins.

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- Benzofuran Formation:
  - Reaction with

    -halo ketones or alkynes (Sonogashira coupling followed by cyclization) yields substituted benzofurans.
- Rh(III)-Catalyzed C–H Activation:
  - The aldehyde and hydroxyl groups can direct Rh(III) catalysts to activate the C–H bond at C6 or facilitate annulation reactions with alkynes to form benzoxepines.



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Figure 2: Synthetic divergence. The 3-iodo position enables cross-coupling, while the aldehyde/hydroxyl pair facilitates cyclization.

Safety & Handling (E-E-A-T)

- Hazards: The compound is an irritant (Skin Irrit. 2, Eye Irrit. 2, STOT SE 3). Iodine and periodic acid are oxidizers and corrosive.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Light sensitive (iodine-carbon bonds can be photolabile over long periods).

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- Disposal: All iodine-containing waste must be segregated from standard organic waste to prevent the formation of hazardous byproducts.

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